

oleoyl chloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Oleoyl chloride

Cat. No.: B052042

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **Oleoyl Chloride**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical properties and associated hazards of **oleoyl chloride** is paramount for ensuring laboratory safety and experimental success. This technical guide provides a detailed overview of the Material Safety Data Sheet (MSDS), also known as the Safety Data Sheet (SDS), for **oleoyl chloride** (CAS No. 112-77-6).

Chemical and Physical Properties

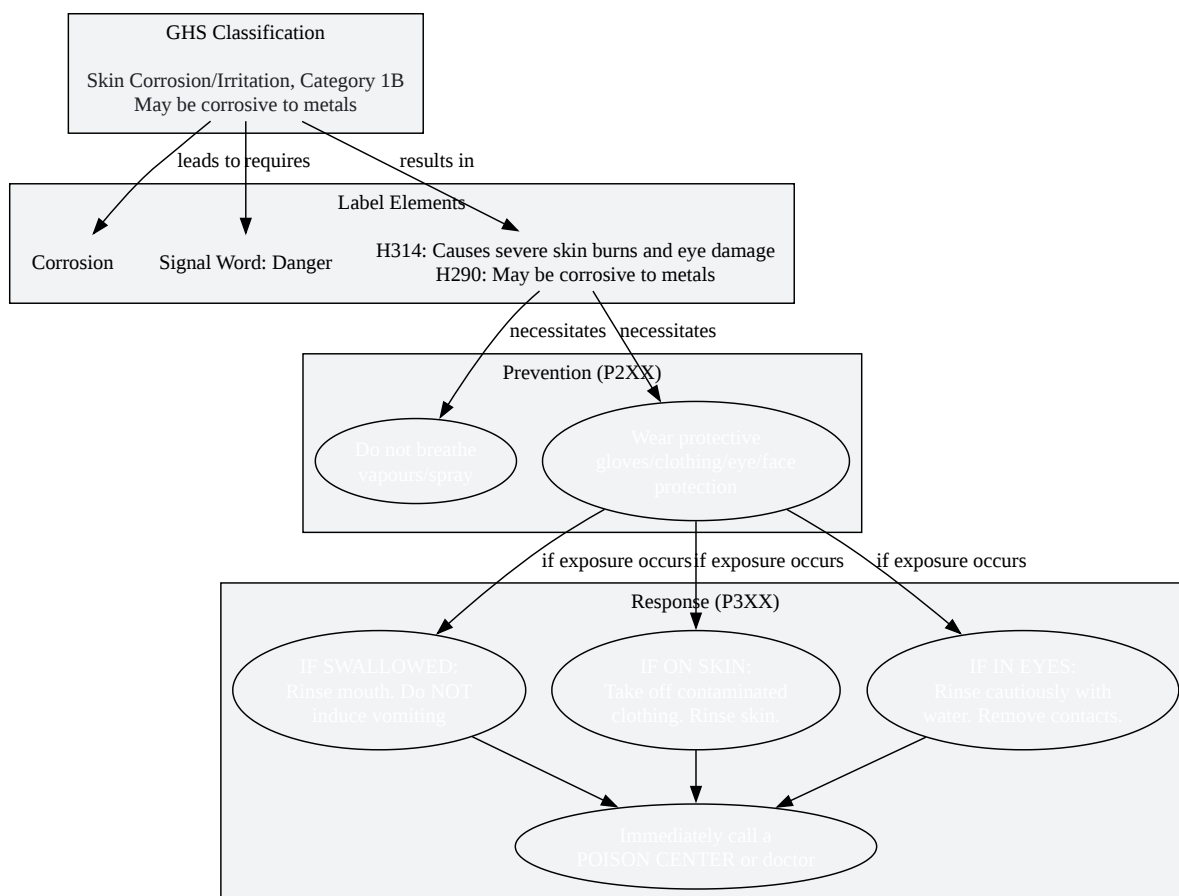
Oleoyl chloride is a fatty acid derivative that presents as a colorless to pale yellow or brown oily liquid with a pungent odor.^{[1][2][3]} It is derived from oleic acid and is highly reactive, particularly with nucleophiles, due to the presence of the acyl chloride functional group.^{[1][2]} This reactivity makes it a versatile intermediate in organic synthesis.^{[1][4]} It is soluble in common organic solvents like acetone, chloroform, and toluene but is insoluble in and reacts with water.^{[1][5]}

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₃ ClO	[6][7]
Molecular Weight	300.91 g/mol	[2][6][7]
Appearance	Colorless to pale yellow/brown liquid	[1][2][5]
Odor	Pungent, characteristic	[1][3][8]
Boiling Point	193 °C at 4 mmHg; 175-180 °C at 1 kPa	[5][9][10]
Density	0.91 - 0.96 g/mL at 20-25 °C	[1][9]
Flash Point	>110 °C (>230 °F)	[5][9]
Refractive Index	n _{20/D} 1.463	[9]
Water Solubility	Decomposes	[1]

Hazards Identification and GHS Classification

Oleoyl chloride is classified as a corrosive substance.[3] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes it as Skin Corrosion, Category 1B.[6][11] This classification indicates that it causes severe skin burns and eye damage upon contact.

GHS Classification	Code	Description	Source(s)
Pictogram	Corrosion	[6]	
Signal Word	Danger	[6][10]	
Hazard Statement	H314	Causes severe skin burns and eye damage	[6][10][11]
Hazard Statement	H290	May be corrosive to metals	[8][12]
Precautionary Statements	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P363, P405, P501	See below for details	[6][10]



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Toxicological Information

Oleoyl chloride is considered highly corrosive and toxic upon contact or inhalation.^[1] Acute exposure can lead to severe irritation and burns of the skin, eyes, and respiratory tract.^{[1][3]} This is due to its reactivity with biological tissues and the release of hydrogen chloride upon hydrolysis.^[1] While specific data on acute inhalation and dermal toxicity are limited, the primary hazard is its corrosive nature.^[3]

Toxicity Data	Value	Species	Source(s)
LD50 (Oral)	>2000 mg/kg	Rat	^[5]
Skin Irritation	Corrosive / Causes severe burns	Not applicable	^{[3][6][10]}
Eye Irritation	Corrosive / Causes severe eye damage	Not applicable	^{[3][6][10]}
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, ACGIH or OSHA	Not applicable	^{[1][3]}

Experimental Protocols

Synthesis of Oleoyl Chloride

A common method for the synthesis of **oleoyl chloride** involves the reaction of oleic acid with a chlorinating agent.^[2]

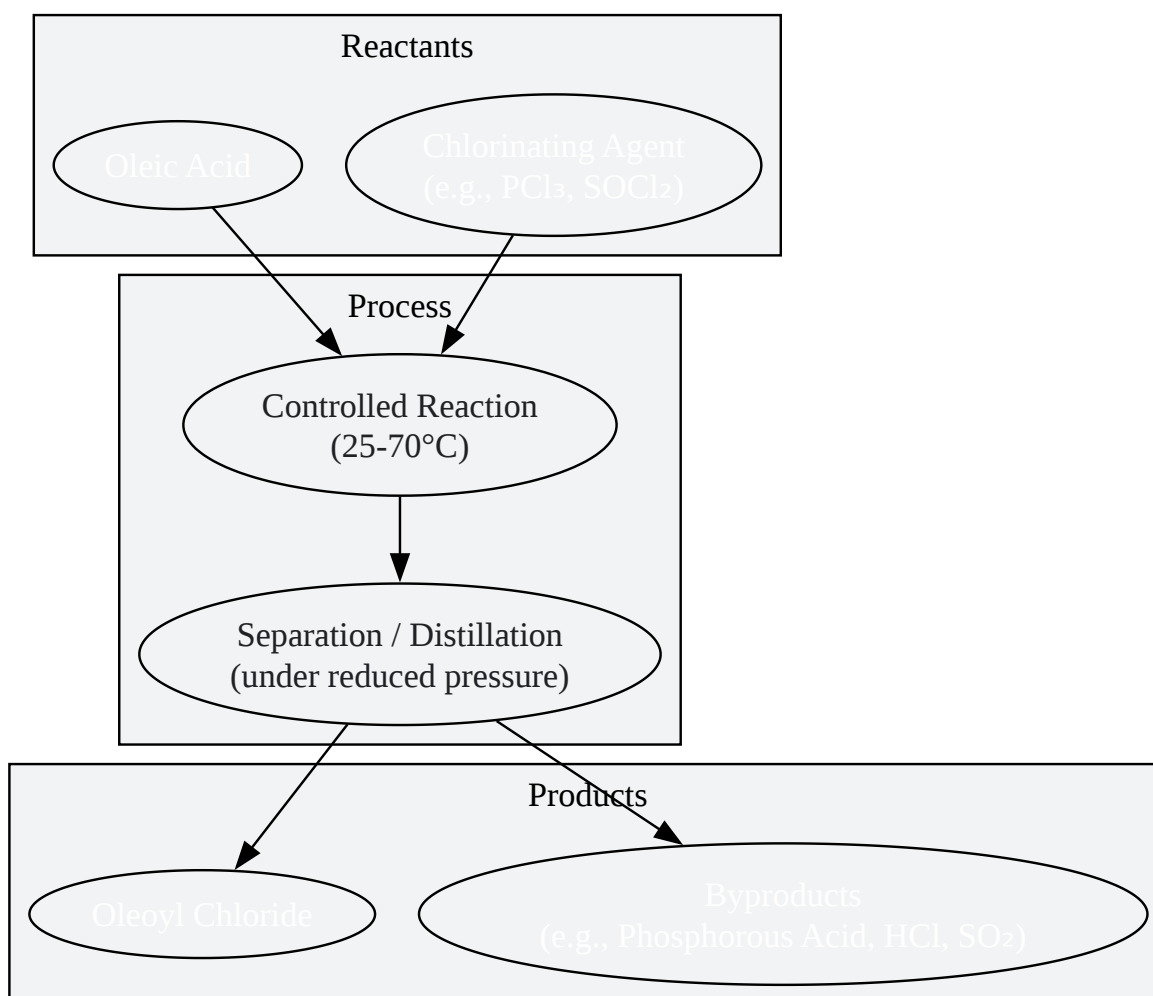
Method 1: Using Phosphorus Trichloride

- Charge a reaction vessel with oleic acid.
- While stirring, slowly add phosphorus trichloride (PCl_3), maintaining the temperature between 25-33°C.
- After the addition is complete, increase the temperature to 55°C.
- Hold the reaction at this temperature for 4 hours.

- After the holding period, the lower layer of phosphorous acid is separated to yield **oleoyl chloride**.^[1]

Method 2: Using Thionyl Chloride or Oxalyl Chloride

- React oleic acid with a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride under mild heating (typically $40\text{-}70^\circ\text{C}$).
- The reaction converts the carboxylic acid group into the acyl chloride.
- Purify the resulting **oleoyl chloride** via distillation under reduced pressure to remove impurities and the excess chlorinating agent.^[1]



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Handling, Storage, and Emergency Procedures

Proper handling and storage are critical to maintain the stability of **oleoyl chloride** and to prevent hazardous situations.

Handling:

- Work in a well-ventilated area, preferably in a fume hood.[\[1\]](#)[\[10\]](#)
- Avoid breathing vapors or mists.[\[3\]](#)[\[10\]](#)
- Do not get on skin or in eyes.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[\[1\]](#)[\[5\]](#)[\[10\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as water, alcohols, amines, strong bases, and heat sources.[\[1\]](#)[\[3\]](#)
- Keep containers tightly sealed under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis from moisture.[\[1\]](#)
- Store locked up.[\[6\]](#)[\[10\]](#) Recommended storage temperature is often -20°C or 4°C.[\[1\]](#)[\[10\]](#)

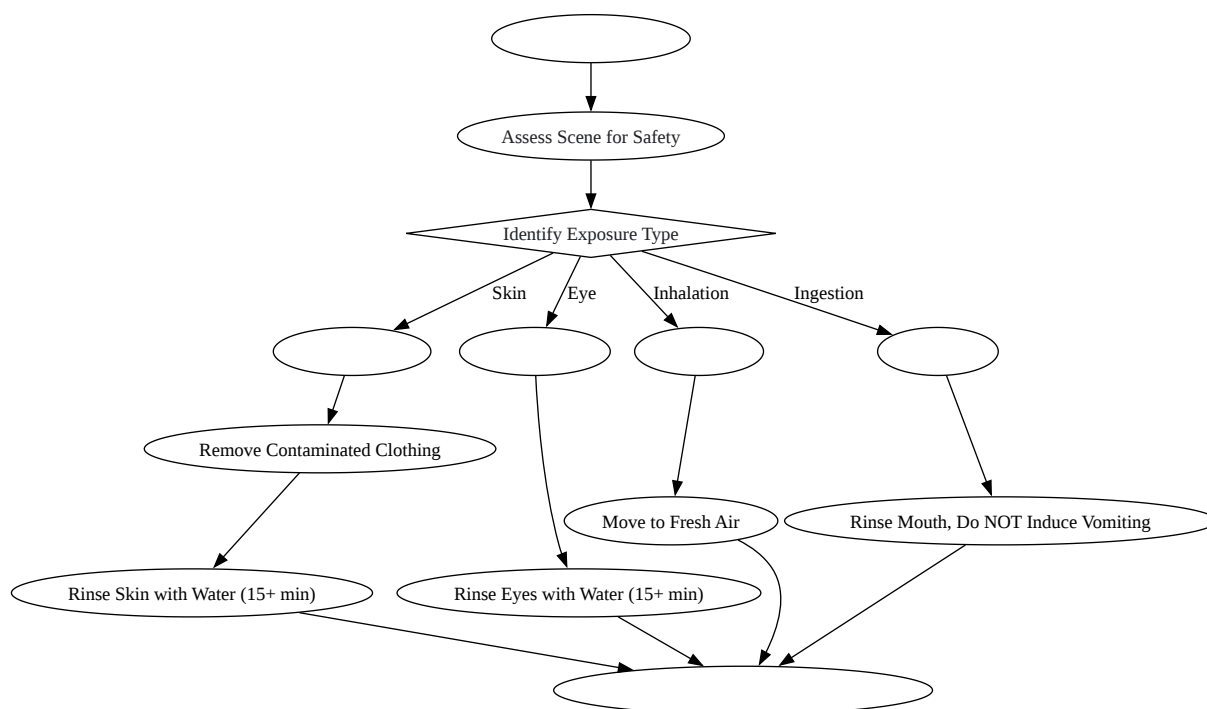
First Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[3\]](#)[\[10\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)[\[10\]](#)

- Inhalation: Remove the person to fresh air and keep comfortable for breathing. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3][10]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[3][10]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, foam, water fog, or carbon dioxide.[3]
- Hazardous Decomposition Products: Under fire conditions, it may decompose to produce toxic fumes such as hydrogen chloride and oxides of carbon.[3][11]
- Special Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective, acid-resistant clothing.[3]



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Ecological Information

There is limited information available regarding the ecotoxicity of **oleoyl chloride**. Most safety data sheets indicate that no data is available for its effects on aquatic life or its persistence and degradability in the environment.[3][10] Due to its reactivity with water to form oleic acid and

hydrochloric acid, spills may cause localized pH changes in aquatic environments.[2][5] It is crucial to prevent the material from entering public sewer systems or waterways.[3]

This guide is intended for informational purposes and should not replace a thorough review of the official Safety Data Sheet provided by the supplier. Always consult the most current SDS for **oleoyl chloride** before handling or using this chemical.

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